

1-Ethoxyoctane: A Technical Guide to a Molecule of Untapped Potential

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Compound of Interest

Compound Name: 1-Ethoxyoctane

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide serves as a comprehensive overview of **1-Ethoxyoctane**, a long-chain aliphatic ether. Despite its well-characterized physicochemical properties, a thorough review of scientific literature reveals a notable absence of dedicated research into its specific applications in drug development, signaling pathways, or other advanced scientific endeavors. This document, therefore, presents the current state of knowledge on **1-Ethoxyoctane**, summarizing its known physical and chemical data. Furthermore, it explores potential, yet currently hypothetical, research applications based on its chemical structure and the established roles of analogous long-chain ethers in various scientific fields.

Physicochemical Properties of 1-Ethoxyoctane

A compilation of key physicochemical data for **1-Ethoxyoctane** is presented below. This information is crucial for any potential experimental design and application development.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₂₂ O	[1][2]
Molecular Weight	158.28 g/mol	[1][2]
CAS Number	929-61-3	[1][2]
Appearance	Colorless liquid	
Boiling Point	186.7 °C at 760 mmHg	[1]
Melting Point	12.5 °C	[1]
Density	0.791 g/cm ³	[1]
Refractive Index	1.415	[1]
Flash Point	56.9 °C	[1]
LogP (octanol-water)	3.38 - 3.9	[1]
Water Solubility	Limited	
Vapor Pressure	0.899 mmHg at 25°C	[1]
Hydrogen Bond Donor	0	[1]
Hydrogen Bond Acceptor	1	[1]

Potential Research Applications: A Forward Look

While direct experimental evidence for the use of **1-Ethoxyoctane** is scarce, its chemical nature as a non-polar, aprotic, long-chain ether suggests several plausible areas for future research and application. These are outlined below as potential avenues for investigation.

As a Non-Polar Solvent in Organic Synthesis

Given its low polarity and relatively high boiling point, **1-Ethoxyoctane** could serve as a valuable solvent for organic reactions requiring non-polar, aprotic conditions and elevated temperatures.[3] Its ether linkage provides some Lewis basicity, which can be beneficial for solvating cations in reactions such as those involving organometallic reagents.[4]

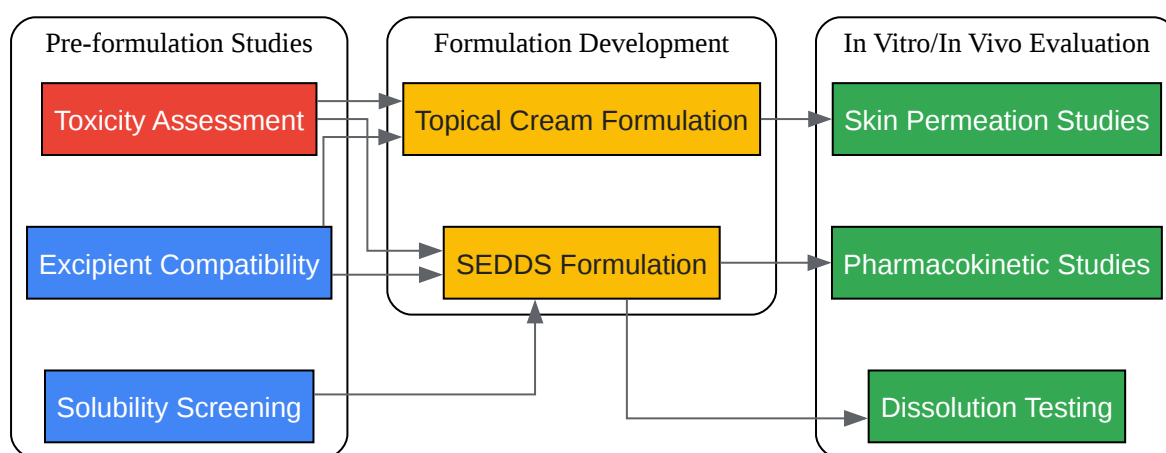
Hypothetical Experimental Protocol: Grignard Reaction

- Objective: To assess the efficacy of **1-Ethoxyoctane** as a solvent for the formation of a Grignard reagent and its subsequent reaction with a carbonyl compound.
- Materials: Magnesium turnings, an alkyl or aryl halide (e.g., bromobenzene), a carbonyl compound (e.g., benzaldehyde), anhydrous **1-Ethoxyoctane**, iodine crystal (as an initiator), and standard glassware for anhydrous reactions.
- Methodology:
 - Dry all glassware thoroughly in an oven and assemble under an inert atmosphere (e.g., nitrogen or argon).
 - Add magnesium turnings and a crystal of iodine to a round-bottom flask containing anhydrous **1-Ethoxyoctane**.
 - Slowly add a solution of the alkyl/aryl halide in **1-Ethoxyoctane** to initiate the formation of the Grignard reagent, maintaining a gentle reflux.
 - Once the magnesium is consumed, cool the reaction mixture.
 - Add a solution of the carbonyl compound in **1-Ethoxyoctane** dropwise to the Grignard reagent.
 - After the reaction is complete, quench the reaction with a saturated aqueous solution of ammonium chloride.
 - Extract the product with a suitable organic solvent, dry the organic layer, and purify the product using standard techniques (e.g., column chromatography or distillation).
- Analysis: The yield and purity of the resulting alcohol would be determined using techniques such as NMR spectroscopy and gas chromatography-mass spectrometry (GC-MS) to evaluate the performance of **1-Ethoxyoctane** as a solvent.

In Drug Delivery and Formulation

Long-chain alkyl ethers have been explored for their potential in drug delivery systems.[5][6] The lipophilic nature of the octyl chain in **1-Ethoxyoctane** could facilitate the solubilization of poorly water-soluble drugs, potentially enhancing their bioavailability.[5] It could be investigated as a component of lipid-based drug delivery systems, such as self-emulsifying drug delivery systems (SEDDS) or as a penetration enhancer in topical formulations.

Logical Workflow for Investigating **1-Ethoxyoctane** in Drug Delivery



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Caption: A logical workflow for the preclinical evaluation of **1-Ethoxyoctane** in drug delivery.

As a Reference Standard in Chromatography

Due to its defined chemical structure and physical properties, **1-Ethoxyoctane** could be utilized as a reference standard in chromatographic techniques such as Gas Chromatography (GC).[7] Its retention time could serve as a benchmark for the analysis of other long-chain ethers or in the quality control of industrial processes where it might be present.

Conclusion and Future Directions

1-Ethoxyoctane is a molecule with a well-defined but currently under-utilized profile. The lack of published research on its specific applications presents a significant opportunity for novel

investigations. Based on its physicochemical properties, its potential as a specialized solvent, a component in drug delivery systems, or as a chromatographic standard warrants further exploration. The hypothetical applications and experimental frameworks presented in this guide are intended to stimulate such research, paving the way for a more comprehensive understanding and utilization of **1-Ethoxyoctane** in the scientific community. It is imperative that any future research also includes thorough toxicological and safety assessments to ensure its suitability for the proposed applications.

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References

- 1. 1-Ethoxyoctane | 929-61-3 | lookchem [lookchem.com]
- 2. 1-Ethoxyoctane | C₁₀H₂₂O | CID 94664 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. pharmiweb.com [pharmiweb.com]
- 5. Long hydrocarbon chain ether diols and ether diacids that favorably alter lipid disorders in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Alkyl ether analogs of phosphatidylcholine are orally active in hypertensive rabbits - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Octane, 1-ethoxy- [webbook.nist.gov]
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